

Application Notes and Protocols for 10-Oxo Docetaxel in Cancer Cell Lines

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Compound of Interest

Compound Name: 10-Oxo Docetaxel

Cat. No.: B15585644

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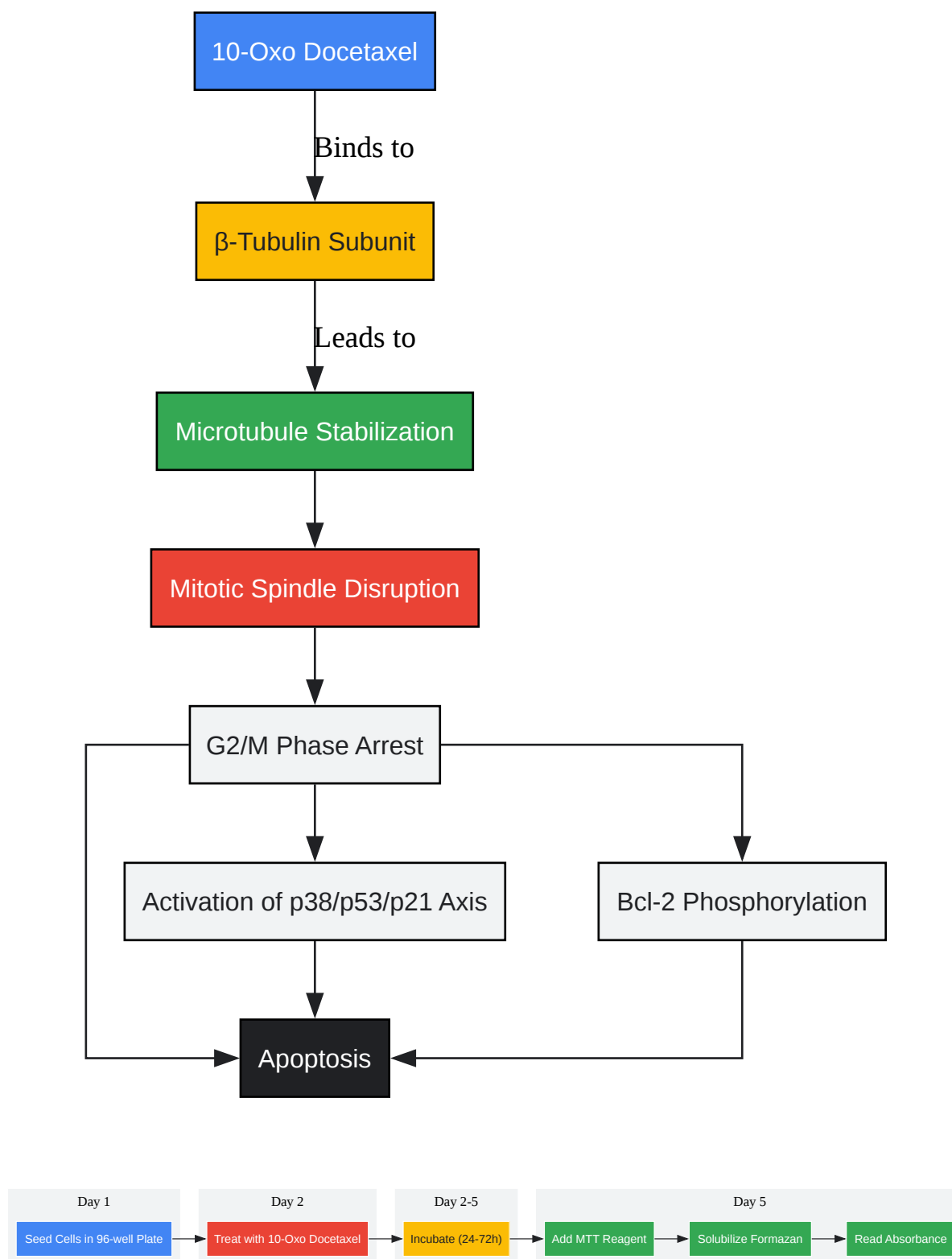
For Researchers, Scientists, and Drug Development Professionals

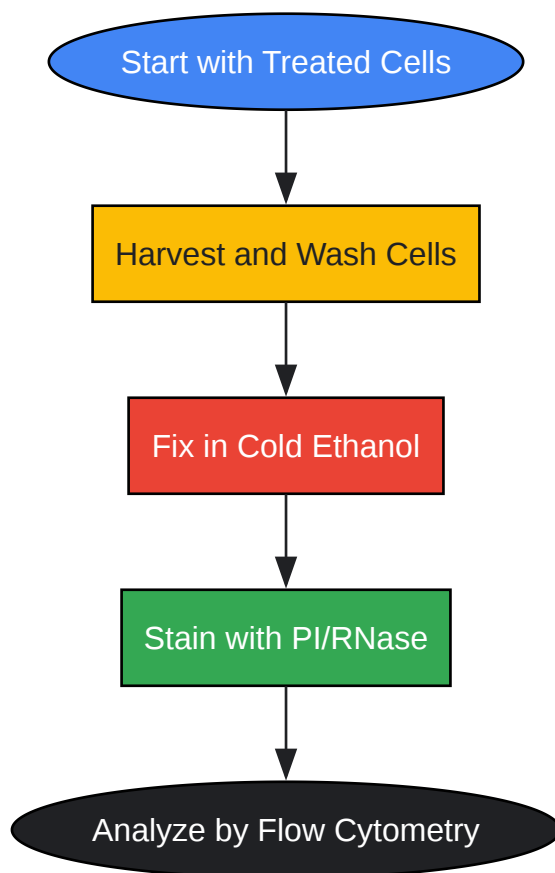
Introduction

10-Oxo Docetaxel is a derivative of Docetaxel, a potent anti-cancer agent belonging to the taxane family.^{[1][2]} Like its parent compound, **10-Oxo Docetaxel** exhibits significant anti-tumor properties by interfering with microtubule dynamics, a critical process for cell division.^{[1][2]} These application notes provide a comprehensive overview of the mechanism of action of **10-Oxo Docetaxel** and detailed protocols for its evaluation in cancer cell lines.

Mechanism of Action

The primary mechanism of action for **10-Oxo Docetaxel**, consistent with other taxanes, is the stabilization of microtubules.^{[1][3]} It binds to the β -tubulin subunit of microtubules, which inhibits their depolymerization.^{[1][4]} This disruption of normal microtubule dynamics leads to the arrest of the cell cycle at the G2/M phase, ultimately inducing programmed cell death (apoptosis).^{[1][4]} Key signaling pathways implicated in this process include the activation of the p38/p53/p21 axis and the phosphorylation of the anti-apoptotic protein Bcl-2.^{[1][5]}





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